

# Product Identity & Disambiguation (Critical Safety Check)

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## Compound of Interest

Compound Name: OXA 06 dihydrochloride

Cat. No.: B1191921

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Is this the molecule you are working with? Before proceeding, verify the identity of your compound. The code "OXA" is frequently confused with Orexin peptides.

- Compound Name: **OXA 06 dihydrochloride**<sup>[1][2]</sup>
- Target: ROCK (Rho-associated kinase) Inhibitor (IC<sub>50</sub> = 10 nM).<sup>[1][2]</sup>
- Chemical Name: 2-Fluoro-N-[[4-(1H-pyrrolo[2,3-b]pyridin-4-yl)phenyl]methyl]benzenemethanamine dihydrochloride.<sup>[1]</sup>
- CAS No: 1825455-91-1 (dihydrochloride salt).<sup>[1][3]</sup>
- Distinction: This is NOT Orexin-A (OXA) or the Orexin receptor agonist OXA (17-33).

## Solubility & Stability Data

The following data represents the physicochemical limitations of **OXA 06 dihydrochloride**.

### Solubility Profile

Solvent	Max Solubility	Molarity (Approx.) [2]	Recommendation
DMSO	40 mg/mL	~100 mM	Primary Solvent (Recommended)
Water	< 1 mg/mL*	< 2 mM	Not Recommended for Stock
Ethanol	Low	Low	Not Recommended
PBS (pH 7.2)	Insoluble	N/A	Do NOT use for Stock

\*Note: While dihydrochloride salts are generally more hydrophilic, the lipophilic core of OXA 06 renders it unstable in neutral aqueous solutions at high concentrations. Direct dissolution in water often leads to immediate precipitation or "crashing out" upon storage.

## Preparation Protocols

### Protocol A: Preparation of 10 mM Stock Solution (DMSO)

Purpose: To create a stable, high-concentration master stock for long-term storage.

- Calculate: For a 5 mg vial of OXA 06 2HCl (MW: 404.31 g/mol ):
  - Target Volume = Mass (mg) / [Concentration (mM) × MW ( g/mol ) / 1000]
  - Example:  
  
of DMSO.
- Add Solvent: Add anhydrous DMSO (room temperature) to the vial.
- Dissolve: Vortex vigorously for 30–60 seconds.
  - Troubleshooting: If particulates remain, warm the vial to 37°C in a water bath for 2 minutes, then vortex again. Sonication (30 sec) is permissible.

- Aliquot: Dispense into small volumes (e.g., 50  $\mu$ L) to avoid freeze-thaw cycles.
- Store:  $-20^{\circ}\text{C}$  (stable for 6 months) or  $-80^{\circ}\text{C}$  (stable for 1 year).

## Protocol B: Working Solution (Aqueous Dilution)

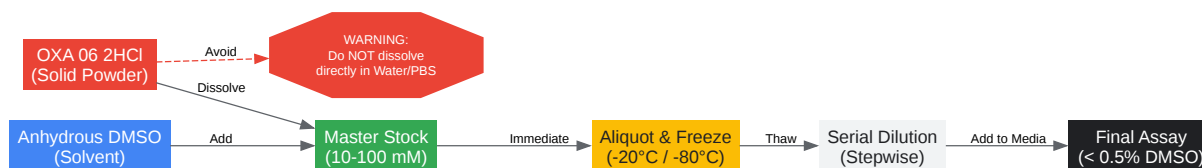
Purpose: Diluting the DMSO stock into cell culture media or assay buffer.

Critical Rule: Always add the DMSO stock TO the aqueous buffer, never the reverse.

- Thaw: Thaw the DMSO stock aliquot at room temperature. Ensure it is fully liquid.
- Dilute:
  - For a 10  $\mu$ M final assay concentration (1:1000 dilution):
  - Step 1 (Intermediate): Dilute 10 mM stock 1:10 in culture media (gives 1 mM, 10% DMSO). Check for precipitation.
  - Step 2 (Final): Dilute the intermediate 1:100 into the final well (gives 10  $\mu$ M, 0.1% DMSO).
- Mix: Gently pipette up and down. Do not vortex vigorously if proteins/cells are present.

## Workflow Visualization

The following diagram illustrates the safe dissolution and dilution pathway to prevent precipitation.



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Figure 1: Optimal workflow for solubilizing **OXA 06 dihydrochloride**, emphasizing DMSO as the primary solvent.

## Troubleshooting & FAQs

Q1: I added water to the powder and it turned cloudy. Can I save it?

- **Diagnosis:** The compound has precipitated due to the high pH of water relative to the local concentration of the salt, or simply due to the lipophilicity of the free base.
- **Solution:** Attempt to rescue by adding pure DMSO dropwise until the solution clears. However, the final concentration will be inaccurate. It is safer to discard and start fresh with DMSO.

Q2: Can I use this compound for in vivo animal studies?

- **Technical Note:** Yes, but pure DMSO is toxic.
- **Formulation:** First dissolve in DMSO (e.g., 2% of final volume), then add PEG300 (40%), Tween 80 (5%), and finally Saline/Water (53%).
- **Order of Addition is critical:** DMSO

PEG300

Tween 80

Water.<sup>[4]</sup> Adding water too early will cause precipitation.

Q3: Why does the solubility data vary between vendors?

- **Reasoning:** Vendors may test different batches with varying hydration states. The "dihydrochloride" form is hygroscopic. If your batch has absorbed moisture, the molecular weight effectively changes, and solubility in organic solvents may slightly decrease. Always use the Batch Specific MW on your vial label for calculations.

Q4: Is OXA 06 light sensitive?

- Best Practice: While no specific degradation pathway is cited for light, most indole-like and pyridine-fused structures are susceptible to photo-oxidation over time. Store aliquots in amber vials or wrapped in foil.

## References

- PubChem.Compound Summary: OXA 06 (ROCK Inhibitor).[5] Available at: [\[Link\]](#)

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## Sources

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- [4. OXA-06 hydrochloride | TGF-β Receptor | 1825455-91-1 | Invivochem \[invivochem.com\]](#)
- [5. Browse Products by Product Name: \(O\) | Tocris Bioscience \[tocris.com\]](#)
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